

Personal protective equipment for handling 4-(1H-imidazol-2-yl)phenol

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Compound of Interest

Compound Name: 4-(1H-imidazol-2-yl)phenol

Cat. No.: B168543

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Essential Safety and Handling Guide for 4-(1H-imidazol-2-yl)phenol

This guide provides critical safety and logistical information for the handling of **4-(1H-imidazol-2-yl)phenol** in a laboratory setting. Adherence to these procedures is vital for minimizing risks and ensuring a safe research environment for all personnel. This compound is classified as a skin, eye, and respiratory irritant and requires careful handling to prevent exposure.[\[1\]](#)[\[2\]](#)

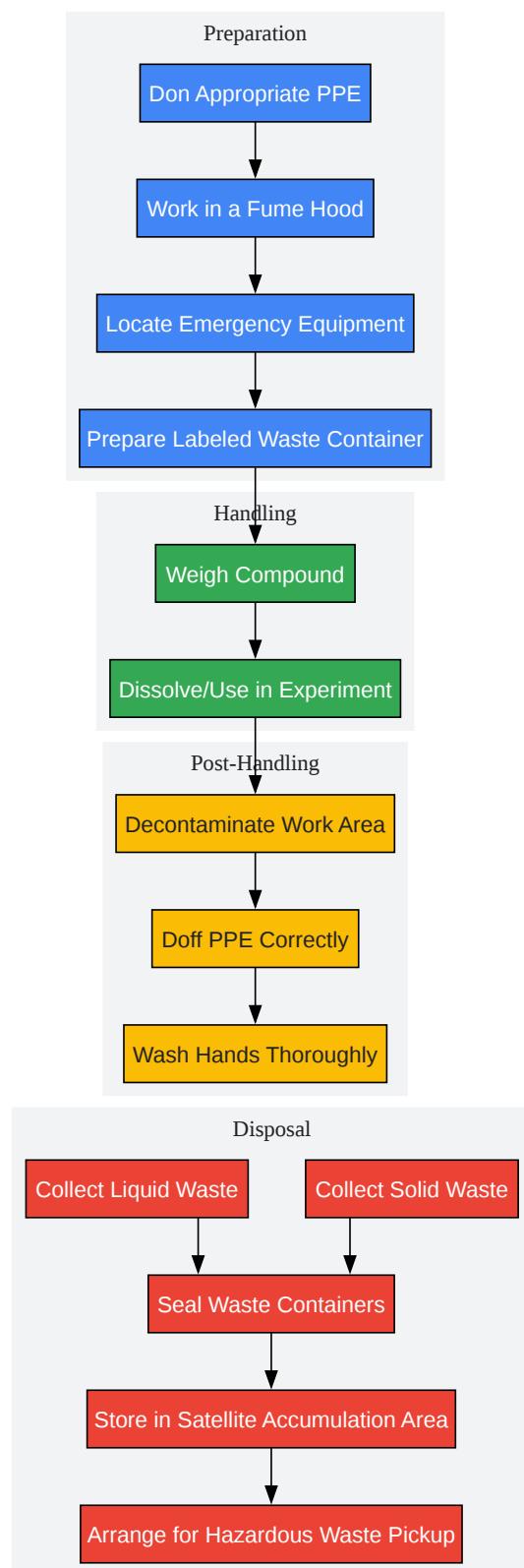
Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **4-(1H-imidazol-2-yl)phenol**, based on general best practices for phenolic compounds.

PPE Category	Specification
Eye Protection	<ul style="list-style-type: none">- Minimum: Safety glasses with side shields.- Splash Hazard: Chemical safety goggles.[3][4]- Significant Splash/Explosion Risk: A face shield worn over chemical safety goggles.[3][4][5]
Hand Protection	<ul style="list-style-type: none">- Incidental Contact: Double-gloved nitrile exam-style gloves (minimum 8mil thickness). Gloves should be changed immediately upon contamination.[3][4]- Extended Contact/Immersion: Utility grade neoprene or butyl rubber gloves worn over nitrile gloves.[3][6]
Skin and Body Protection	<ul style="list-style-type: none">- A fully buttoned laboratory coat.[3][5]- Long pants and closed-toe shoes.[3]- For potential body splashes, a butyl rubber or neoprene apron should be worn over the lab coat.[3][6]
Respiratory Protection	<ul style="list-style-type: none">- If dust or aerosols may be generated or ventilation is inadequate: An air-purifying respirator with a Type A-P filter (organic vapor and particulate) is recommended.[4][5]Ensure the respirator is properly fit-tested.

Operational Plan: From Preparation to Disposal

Proper operational procedures are crucial to minimize exposure and prevent accidents. The following workflow outlines the safe handling of **4-(1H-imidazol-2-yl)phenol**.



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